

Chemical formula and molecular weight of Methylammonium iodide.

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Compound of Interest

Compound Name: Methylammonium iodide

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Methylammonium Iodide: A Core Component in Perovskite Research

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Methylammonium iodide (MAI), an organic ammonium salt, has emerged as a critical precursor in the fabrication of methylammonium lead halide perovskites, a class of materials at the forefront of photovoltaic research.^{[1][2][3][4]} Its properties are central to the formation of high-quality perovskite films with exceptional optoelectronic characteristics, driving advancements in solar cells, light-emitting diodes (LEDs), and other optoelectronic devices.^[3] This guide provides a comprehensive overview of the chemical and physical properties of **methylammonium iodide**, detailed experimental protocols for its synthesis and application, and a visualization of its role in the synthesis of perovskite materials.

Core Properties and Data

Methylammonium iodide is a white, crystalline solid that is soluble in polar solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol.^{[2][5][6]} The purity of MAI is a critical factor influencing the performance of perovskite devices, with higher purity grades often exhibiting reduced solubility due to the absence of residual hydroiodic acid.^[4]

Property	Value	References
Chemical Formula	CH ₆ IN	[5] [6] [7]
Molecular Weight	158.97 g/mol	[1] [5] [6]
CAS Number	14965-49-2	[5] [6] [7]
Appearance	White to yellow powder or crystals	[1] [6]
Melting Point	270-280 °C	[1]
Synonyms	Methylamine hydroiodide, MAI	[2] [5] [6]

Synthesis and Experimental Protocols

The synthesis of high-purity **methylammonium iodide** is a crucial first step for the fabrication of high-performance perovskite devices. Subsequently, this synthesized MAI is used in conjunction with a lead halide, such as lead iodide (PbI₂), to form the perovskite structure.

Experimental Protocol 1: Synthesis of Methylammonium Iodide

This protocol describes a common method for the synthesis of **methylammonium iodide** from methylamine and hydroiodic acid.[\[8\]](#)[\[9\]](#)

Materials:

- Methylamine solution (e.g., 40% in methanol or water)[\[8\]](#)[\[9\]](#)
- Hydroiodic acid (e.g., 57% in water)[\[8\]](#)
- Diethyl ether (anhydrous)[\[8\]](#)
- Round bottom flask
- Stirring plate and stir bar
- Ice bath

- Rotary evaporator
- Filtration apparatus
- Vacuum oven

Procedure:

- In a round bottom flask placed in an ice bath, add the methylamine solution and begin stirring.
- Slowly add a stoichiometric amount of hydroiodic acid dropwise to the methylamine solution while continuing to stir.[\[8\]](#)[\[9\]](#)
- Allow the reaction to proceed for 2 hours at 0°C.[\[8\]](#)[\[9\]](#)
- Remove the solvent using a rotary evaporator to obtain a yellowish-white solid.[\[8\]](#)
- The crude product can be purified by recrystallization. Wash the solid multiple times with diethyl ether by sonication, followed by filtration.[\[8\]](#)
- Dry the purified white crystals of **methylammonium iodide** overnight in a vacuum oven.[\[8\]](#)

Experimental Protocol 2: Fabrication of a MAPbI₃ Perovskite Film (One-Step Method)

This protocol outlines a widely used one-step solution-processing method for depositing a methylammonium lead iodide (MAPbI₃) perovskite film.[\[10\]](#)

Materials:

- **Methylammonium iodide** (MAI), synthesized as per Protocol 1
- Lead (II) iodide (PbI₂)
- N,N-dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)

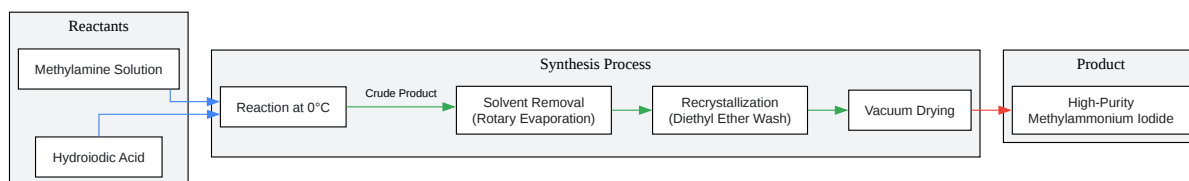
- Chlorobenzene (or another suitable anti-solvent)
- Substrates (e.g., FTO-coated glass with an electron transport layer)
- Spin coater
- Hotplate

Procedure:

- **Precursor Solution Preparation:** In a nitrogen-filled glovebox, prepare the perovskite precursor solution. For a standard MAPbI₃ solution, dissolve 159 mg of **methyammonium iodide** (MAI) and 461 mg of PbI₂ in a co-solvent of 600 µL of DMF and 78 µL of DMSO.[10]
- **Stir the solution** at an elevated temperature (e.g., 60-70°C) for at least 2 hours to ensure complete dissolution.[8][10]
- **Film Deposition:** a. Transfer the prepared substrates into the glovebox. b. Dispense the perovskite precursor solution onto the substrate. c. Spin-coat the solution at a specified speed (e.g., 4000 rpm) for a set duration (e.g., 30 seconds).[10]
- **Anti-Solvent Quenching:** During the spin-coating process (e.g., around the 10-second mark), dispense a small amount (e.g., 100 µL) of an anti-solvent like chlorobenzene onto the spinning substrate. This induces rapid crystallization and a more uniform film.[10]
- **Annealing:** Immediately transfer the substrate to a hotplate and anneal at a specific temperature (e.g., 100°C) for a defined time (e.g., 60 minutes) to promote crystal growth and remove residual solvent.[10]

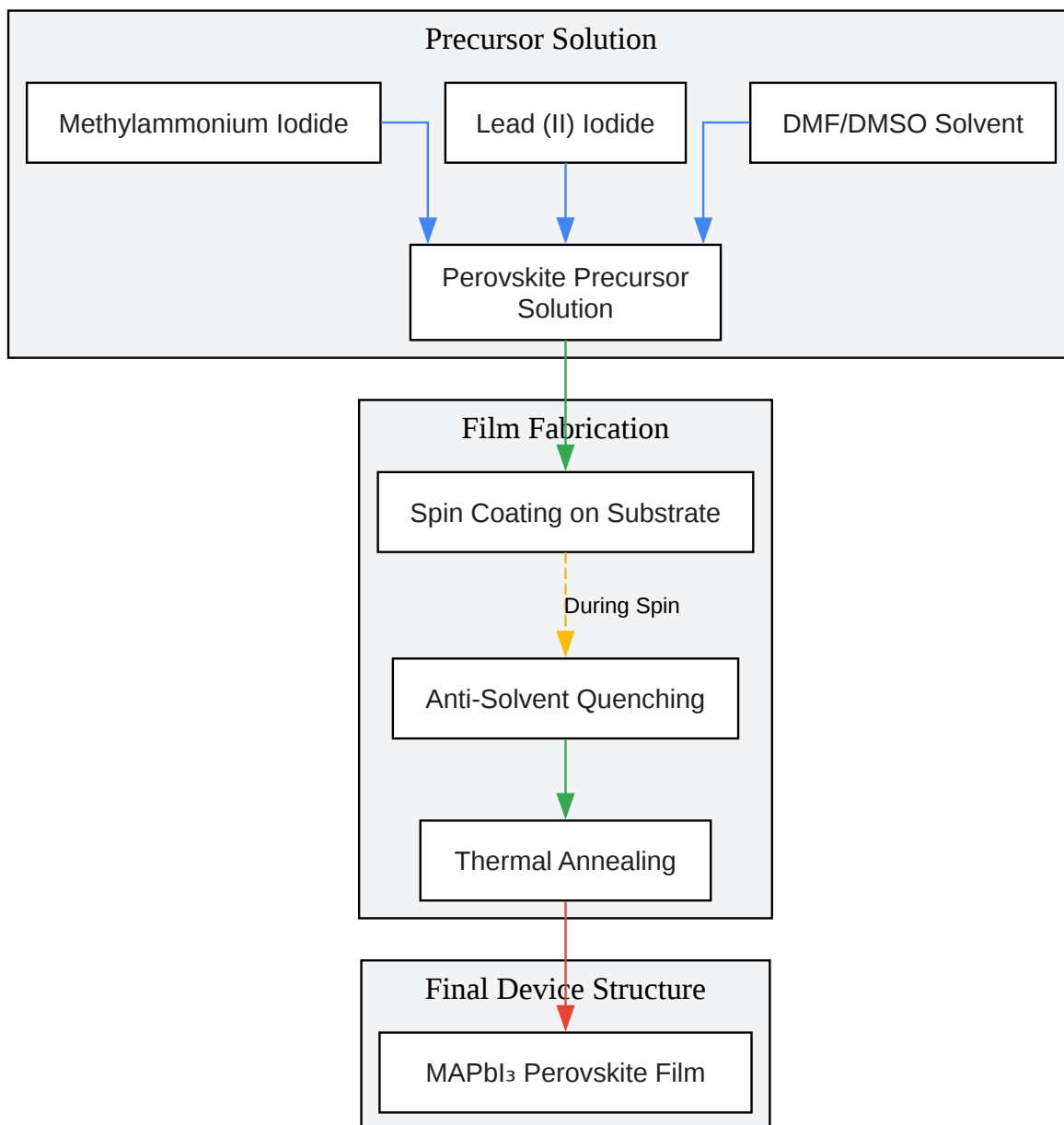
Workflow and Process Visualization

The following diagrams illustrate the key processes involving **methyammonium iodide**, from its synthesis to its application in perovskite solar cell fabrication.



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Caption: Workflow for the synthesis of **Methylammonium Iodide**.



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Caption: One-step fabrication of a MAPbI₃ perovskite film.

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